CataCXium A Pd G3: A Comprehensive Technical Guide for Advanced Catalysis

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Compound of Interest

Compound Name:	*CataCXium A Pd G3*
Cat. No.:	*B13891364*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **CataCXium A Pd G3**, a third-generation palladium precatalyst. This document details its chemical properties, applications in cross-coupling reactions, and includes experimental protocols and mechanistic diagrams to support researchers in its effective application.

Core Concepts: Understanding CataCXium A Pd G3

CataCXium A Pd G3, with the CAS number 1651823-59-4, is a highly efficient and versatile Buchwald third-generation precatalyst.[1][2][3][4] Its structure features a palladium center coordinated to a bulky, electron-rich di(1-adamantyl)-n-butylphosphine ligand and a 2-(2′-amino-1,1′-biphenyl) fragment. This sophisticated molecular architecture contributes to its high stability and catalytic activity in a variety of cross-coupling reactions, which are fundamental transformations in modern organic synthesis and drug discovery.

Chemical and Physical Properties

The key chemical and physical properties of **CataCXium A Pd G3** are summarized in the table below, providing essential data for its handling and use in experimental setups.

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Property	Value
CAS Number	1651823-59-4
Molecular Formula	$C_{37}H_{52}NO_3PPdS$
Molecular Weight	728.27 g/mol
Appearance	Solid
Melting Point	196-241 °C (decomposition)

Data Presentation: A Catalyst for a Multitude of Reactions

CataCXium A Pd G3 is renowned for its broad applicability in various palladium-catalyzed cross-coupling reactions. Its efficacy has been demonstrated in Suzuki-Miyaura, Buchwald-Hartwig, Sonogashira, Heck, Negishi, and Stille couplings. This versatility makes it a valuable tool for the synthesis of complex organic molecules, including pharmaceuticals, agrochemicals, and advanced materials.

Reaction Suitability

Cross-Coupling Reaction	Applicability
Suzuki-Miyaura Coupling	Yes
Buchwald-Hartwig Amination	Yes
Sonogashira Coupling	Yes
Heck Reaction	Yes
Negishi Coupling	Yes
Stille Coupling	Yes

Experimental Protocols: Practical Application in Synthesis

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Detailed methodologies are crucial for the successful implementation of catalytic systems. Below are representative experimental protocols for key cross-coupling reactions utilizing palladium catalysts, with specific details for a Suzuki-Miyaura coupling employing **CataCXium A Pd G3**.

Suzuki-Miyaura Coupling of an Unprotected ortho-bromoaniline

This protocol details the successful Suzuki-Miyaura cross-coupling of an unprotected ortho-bromoaniline with a boronic ester, showcasing the unique efficacy of **CataCXium A Pd G3** in this challenging transformation.[1]

Reaction Scheme:

An unprotected ortho-bromoaniline is coupled with a boronic ester in the presence of **CataCXium A Pd G3** and a base in a suitable solvent.

Reagents and Conditions:

- Substrate: Unprotected ortho-bromoaniline (1.0 equiv.)
- Boronic Ester: (1.5 equiv.)
- Catalyst: **CataCXium A Pd G3** (specify mol%)
- Base: Cs_2CO_3
- Solvent: 2-MeTHF
- Temperature: 80 °C
- Atmosphere: Inert (e.g., Nitrogen)

Procedure:

- To a reaction vessel under an inert atmosphere, add the unprotected ortho-bromoaniline, boronic ester, **CataCXium A Pd G3**, and cesium carbonate.

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- Add 2-MeTHF as the solvent.
- Heat the reaction mixture to 80 °C and stir until the reaction is complete (monitor by TLC or LC-MS).
- Upon completion, cool the reaction to room temperature.
- Perform a standard aqueous work-up and extract the product with a suitable organic solvent.
- Dry the organic layer, concentrate in vacuo, and purify the crude product by column chromatography.

Results:

This optimized protocol, switching to 2-MeTHF as the solvent, resulted in a high isolated yield of the desired coupled product, demonstrating the superior performance of **CataCXium A Pd G3** for this specific substrate.[1]

General Protocol for Buchwald-Hartwig Amination

While a specific detailed protocol for a Buchwald-Hartwig amination using **CataCXium A Pd G3** was not found in the search results, a general procedure for this type of reaction is provided below. **CataCXium A Pd G3** is a known effective catalyst for this transformation.

Reaction Scheme:

An aryl halide is coupled with a primary or secondary amine in the presence of a palladium catalyst, a phosphine ligand (if not using a precatalyst), and a base in an appropriate solvent.

Reagents and Conditions:

- Aryl Halide: (1.0 equiv.)
- Amine: (1.2 equiv.)
- Catalyst: Palladium source (e.g., $Pd(OAc)_2$, $Pd_2(dba)_3$) and a suitable phosphine ligand, or a precatalyst like **CataCXium A Pd G3** (typically 0.5-2 mol%).

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- Base: Strong base such as NaOtBu, LiHMDS, or K_3PO_4 (1.4 - 2.0 equiv.).
- Solvent: Anhydrous, deoxygenated solvent such as toluene, dioxane, or THF.
- Temperature: Typically between 80-110 °C.
- Atmosphere: Inert (e.g., Argon or Nitrogen).

Procedure:

- In a glovebox or under an inert atmosphere, charge a dry reaction vessel with the palladium source, ligand (if necessary), and base.
- Add the aryl halide and the amine.
- Add the anhydrous, deoxygenated solvent.
- Seal the vessel and heat the reaction mixture to the desired temperature with stirring.
- Monitor the reaction progress by an appropriate analytical technique (e.g., GC-MS, LC-MS, or TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Quench the reaction with water and extract the product with an organic solvent.
- Wash the combined organic layers with brine, dry over an anhydrous salt (e.g., Na_2SO_4 or $MgSO_4$), and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

Mandatory Visualization: Mechanistic Insights

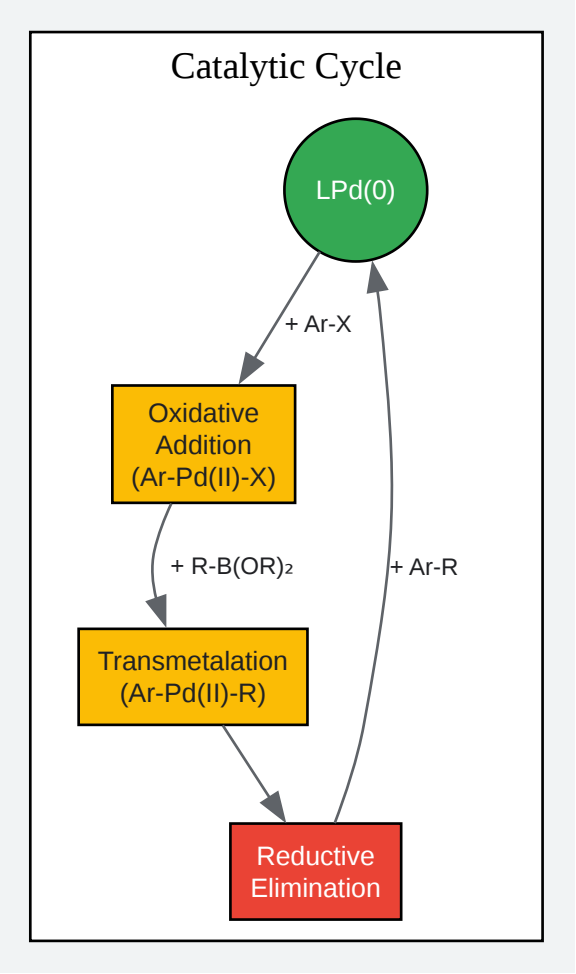
The following diagrams, generated using the DOT language, illustrate the key mechanistic pathways involving **CataCXium A Pd G3**.



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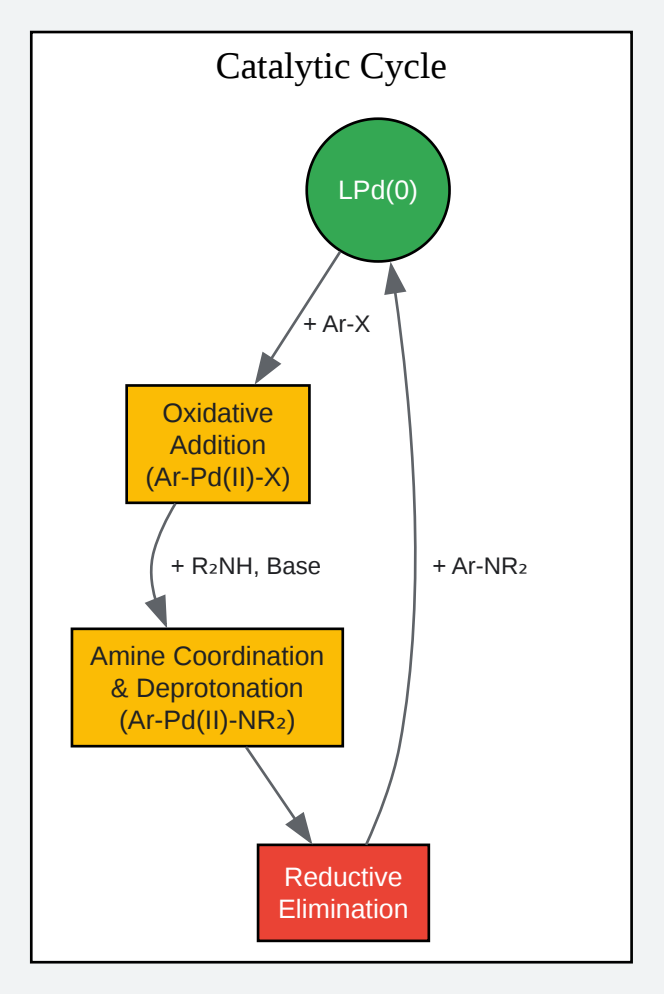
Caption: Activation pathway of **CataCXium A Pd G3** to the active Pd(0) species.



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Caption: Simplified catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

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Caption: Simplified catalytic cycle for the Buchwald-Hartwig amination reaction.

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References

- 1. Suzuki–Miyaura cross-coupling of unprotected ortho -bromoanilines with benzyl, alkyl, aryl, alkenyl and heteroaromatic boronic esters - RSC Advances (RSC Publishing) DOI:10.1039/D4RA03725A [pubs.rsc.org]
- 2. scientificlabs.co.uk [scientificlabs.co.uk]

- 3. cataCXium® A Pd G3 | Krackeler Scientific, Inc. [krackeler.com]
- 4. cataCXium A Pd G3 | 1651823-59-4 [chemicalbook.com]
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